

Comparative Guide: Mass Spectrometry Fragmentation of 5-methyl-7-nitro-1H-indazole[1]

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Compound of Interest

Compound Name: 5-methyl-7-nitro-1H-indazole

CAS No.: 113302-88-8

Cat. No.: B3022813

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Executive Summary & Technical Context[1][2][3][4][5][6][7][8]

- Compound: **5-methyl-7-nitro-1H-indazole**[1]
- Molecular Formula: $C_8H_7N_3O_2$ [1][2]
- Exact Mass: 177.0538 Da
- Primary Application: Pharmacophore development for NOS inhibition; scaffold for kinase inhibitors.[1][2]
- Analytical Challenge: Differentiating the 7-nitro isomer from the 4-, 5-, and 6-nitro regioisomers, which share identical molecular weights (isobaric) but exhibit distinct bioactivities.

Key Differentiator: The 7-nitro position places the nitro group in close proximity to the N1-hydrogen of the indazole ring. This steric arrangement facilitates a unique hydrogen transfer

mechanism, leading to a diagnostic loss of a hydroxyl radical ($\bullet\text{OH}$), a pathway suppressed in isomers where the nitro group is distant from the N-H moiety.

Experimental Methodology (Standardized Protocol)

To ensure reproducibility, the following LC-MS/MS parameters are recommended. These conditions favor the observation of both the protonated molecular ion and the diagnostic fragment ions.

Parameter	Setting / Description
Ionization Mode	Electrospray Ionization (ESI), Positive Mode (+ve)
Precursor Ion	$[\text{M}+\text{H}]^+ = 178.06 \text{ m/z}$
Collision Gas	Nitrogen (N_2) or Argon (Ar)
Collision Energy (CE)	15–35 eV (Ramped energy recommended for full coverage)
Cone Voltage	30 V (Optimized to minimize in-source fragmentation)
Column Phase	C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 μm)
Mobile Phase	A: 0.1% Formic Acid in Water; B: Acetonitrile

Fragmentation Pathway Analysis

The fragmentation of **5-methyl-7-nitro-1H-indazole** under CID (Collision Induced Dissociation) is governed by two competing pathways: the Diagnostic Ortho-Effect Pathway and the Generic Nitro-Loss Pathway.^[1]

Mechanism 1: The "Ortho-Effect" (Diagnostic)

In the 7-nitro isomer, the oxygen of the nitro group interacts with the acidic proton on N1. Upon collisional activation:

- A hydrogen atom transfers from N1 to the nitro oxygen.^{[1][2]}

- This rearrangement facilitates the elimination of a neutral hydroxyl radical ($[1][2]\bullet\text{OH}$, 17 Da).
[1][2]
- Result: A high-abundance product ion at m/z 161.

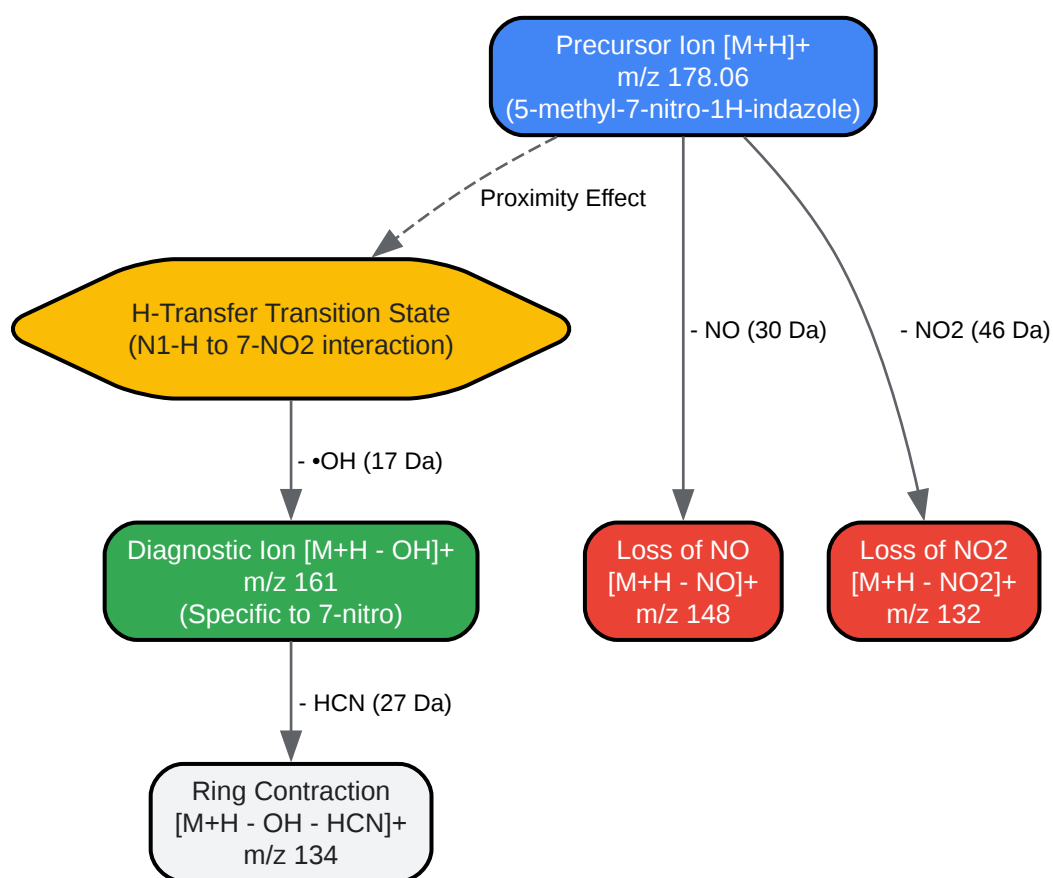
Mechanism 2: Generic Nitro Cleavage

Common to all nitroaromatics, the molecule may also lose the nitro group entirely ($\bullet\text{NO}_2$, 46 Da) or lose nitric oxide ($[3]\bullet\text{NO}$, 30 Da) followed by CO expulsion.[1][2]

- Loss of NO: Yields m/z 148.[1][2]
- Loss of NO_2 : Yields m/z 132.

Visualization of Pathways

The following diagram illustrates the competing fragmentation routes, highlighting the diagnostic specificity of the m/z 161 ion.



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Figure 1: Competing fragmentation pathways for **5-methyl-7-nitro-1H-indazole**.^{[1][2]} The green path (loss of OH) is diagnostic for the 7-nitro isomer.

Comparative Performance: Target vs. Alternatives

Distinguishing the target compound from its isomers is critical in synthesis verification and impurity profiling.^{[1][2]} The table below compares the fragmentation behavior of the target against its most common isomer, 5-methyl-4-nitro-1H-indazole.

Comparative Fragmentation Data

Feature	Target: 5-methyl-7-nitro-1H-indazole	Alternative: 5-methyl-4-nitro-1H-indazole	Mechanistic Explanation
Precursor Ion	178 m/z	178 m/z	Isobaric (Identical Mass). ^[1]
Dominant Fragment	161 m/z ([M+H-OH] ⁺)	132 m/z ([M+H-NO ₂] ⁺) or 148 m/z	Ortho Effect: The 4-nitro group is too distant from N1-H to facilitate efficient H-transfer and OH loss. ^[1]
Secondary Fragment	132 m/z (Low Abundance)	132 m/z (High Abundance)	Without the facile OH loss pathway, the 4-nitro isomer relies on standard radical cleavage of the nitro group.
Differentiation Rule	Ratio 161/132 > 1.0	Ratio 161/132 < 0.1	The relative abundance of the m/z 161 peak is the primary confirmation of the 7-nitro position.

Why This Matters for Drug Development[10]

- False Positives: Relying solely on the molecular ion (178 m/z) will fail to detect isomeric impurities (e.g., 4-nitro byproduct from nitration reactions).[1]
- Sensitivity: The $[M+H-OH]^+$ transition is often more stable and intense for the 7-nitro isomer, providing a lower Limit of Quantitation (LOQ) in complex matrices compared to the generic NO_2 loss.

Summary of Diagnostic Transitions

For Multiple Reaction Monitoring (MRM) method development, use the following transitions:

Q1 Mass (Da)	Q3 Mass (Da)	Collision Energy (eV)	Purpose
178.1	161.1	15 - 20	Quantifier (Highly Specific)
178.1	132.1	25 - 30	Qualifier (Generic Nitro)
178.1	148.1	20 - 25	Qualifier (Generic Nitro)

References

- PubChem.Compound Summary for CID 280211: 1-Methyl-5-nitro-1H-indazole (Structural Analog Data). National Library of Medicine.[1][2] Available at: [\[Link\]](#)
- National Institutes of Health (NIH).7-Nitroindazole Compound Summary (CID 1893).[1][2] PubChem.[1][2][4] Available at: [\[Link\]](#)
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